

stability and storage conditions for 4-Amino-3-penten-2-one

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Compound of Interest

Compound Name: 4-Amino-3-penten-2-one

Cat. No.: B074499

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Technical Support Center: 4-Amino-3-penten-2-one

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability, storage, and handling of **4-Amino-3-penten-2-one**.

Frequently Asked Questions (FAQs)

Q1: What are the recommended storage conditions for **4-Amino-3-penten-2-one**?

A1: **4-Amino-3-penten-2-one** should be stored at 2-8°C in a tightly sealed container.[\[1\]](#) It is also advised to store it in a well-ventilated place.[\[2\]](#)[\[3\]](#)

Q2: Is **4-Amino-3-penten-2-one** sensitive to air or heat?

A2: Yes, some suppliers indicate that **4-Amino-3-penten-2-one** is both air and heat sensitive.[\[4\]](#) Therefore, it is crucial to minimize its exposure to the atmosphere and elevated temperatures.

Q3: What are the known incompatibilities of **4-Amino-3-penten-2-one**?

A3: **4-Amino-3-penten-2-one** is incompatible with acids, acid chlorides, acid anhydrides, and oxidizing agents.[\[5\]](#) Contact with these substances should be avoided to prevent hazardous

reactions.

Q4: What is the physical appearance of **4-Amino-3-penten-2-one**?

A4: It is typically a solid, which can appear as a low-melting mass.[\[1\]](#) The color is generally described as white.[\[4\]](#)

Q5: What are the primary hazards associated with handling **4-Amino-3-penten-2-one**?

A5: **4-Amino-3-penten-2-one** is classified as an irritant. It can cause skin irritation, serious eye irritation, and may cause respiratory irritation.[\[2\]](#)[\[6\]](#)[\[7\]](#) Appropriate personal protective equipment (PPE), including gloves, eye protection, and a dust mask, should be worn during handling.[\[1\]](#)[\[8\]](#)

Stability and Storage Conditions Summary

Parameter	Recommendation	Source(s)
Storage Temperature	2-8°C	[1]
Storage Environment	Store in a well-ventilated, dry place.	[2] [3]
Container	Keep container tightly closed.	[2] [3]
Air Sensitivity	Yes	[4]
Heat Sensitivity	Yes	[4]
Moisture Sensitivity	Avoid moisture.	[5]
Incompatibilities	Acids, acid chlorides, acid anhydrides, oxidizing agents.	[5]

Troubleshooting Guide

Q: My **4-Amino-3-penten-2-one** has changed color (e.g., turned yellow/brown). Is it still usable?

A: A change in color may indicate degradation of the compound. This could be due to exposure to air, light, or incompatible substances. It is recommended to assess the purity of the material

using an appropriate analytical method (e.g., GC, NMR) before proceeding with your experiment. If significant degradation is confirmed, it is best to use a fresh batch of the reagent.

Q: I observed poor reactivity of **4-Amino-3-penten-2-one** in my experiment. What could be the cause?

A: Poor reactivity can stem from several factors:

- Degradation: As mentioned above, the compound may have degraded due to improper storage or handling.
- Moisture: The presence of moisture can affect the stability and reactivity of the compound.^[5] Ensure all solvents and reaction vessels are dry.
- Incompatible Reagents: Check if any of the other reagents in your reaction mixture are incompatible with **4-Amino-3-penten-2-one** (e.g., strong acids or oxidizing agents).^[5]

Q: The melting point of my **4-Amino-3-penten-2-one** is lower than expected and appears as a liquid at room temperature. Is this normal?

A: **4-Amino-3-penten-2-one** has a low melting point, with some sources stating it to be around 38-41°C.^[4] Therefore, it may exist as a solid or a "low-melting solid mass" at room temperature, and slight variations in ambient temperature could cause it to melt. If the material is significantly liquefied well below its reported melting point, it could indicate the presence of impurities.

Experimental Protocols

General Handling Protocol for **4-Amino-3-penten-2-one**

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood.
 - Ensure all glassware is clean and dry.
 - Wear appropriate personal protective equipment (PPE): safety goggles, lab coat, and chemical-resistant gloves. A dust mask is recommended when handling the solid form.^[1]

[8]

- Dispensing:
 - Allow the container of **4-Amino-3-penten-2-one** to equilibrate to room temperature before opening to minimize moisture condensation.
 - Weigh the desired amount of the compound quickly to minimize exposure to air.
 - Immediately and tightly reseal the container after dispensing.
- Reaction Setup:
 - If the reaction is sensitive to air or moisture, use standard inert atmosphere techniques (e.g., nitrogen or argon blanket).
 - Add **4-Amino-3-penten-2-one** to the reaction vessel under conditions that avoid contact with incompatible substances.
- Waste Disposal:
 - Dispose of unused material and contaminated waste in accordance with local, state, and federal regulations.

Visualizations

Caption: Troubleshooting workflow for unexpected experimental outcomes.

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